

A Technical Overview of Echinophyllin C: Molecular Properties

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Compound of Interest

Compound Name: Echinophyllin C

Cat. No.: B021605

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise summary of the fundamental molecular characteristics of **Echinophyllin C**, a diterpenoid natural product. The information presented herein is intended to serve as a foundational reference for professionals engaged in chemical biology, natural product synthesis, and drug discovery.

Molecular Data Summary

The core physicochemical properties of **Echinophyllin C** are detailed in the table below. This information is critical for a range of applications, from analytical characterization to computational modeling and experimental design.

Parameter	Value	Source
Chemical Formula	C ₂₀ H ₂₉ NO ₃	[1]
Molecular Weight	331.4 g/mol	[1]
Alternate Molecular Weight	331.45 g/mol	[2]
CAS Number	310433-44-4	[1][3][4]

Echinophyllin C is a diterpenoid isolated from species such as *Callicarpa pedunculata*[2]. As a bioactive secondary metabolite, its unique structure is of interest to researchers exploring novel

therapeutic agents. The compound is noted for its complex molecular architecture, which presents opportunities for further investigation into its biological activities and potential applications.

Key Identifiers and Relationships

The following diagram illustrates the relationship between **Echinophyllin C** and its primary chemical identifiers, providing a clear visual representation of its core data.

Caption: Relationship between **Echinophyllin C** and its key molecular identifiers.

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References

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